

Personal protective equipment for handling Dibromochloronitromethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dibromochloronitromethane

Cat. No.: B120692

[Get Quote](#)

Essential Safety and Handling Guide for Dibromochloronitromethane

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potentially hazardous chemicals like **Dibromochloronitromethane**. This guide provides immediate, essential safety protocols and logistical information for the proper handling, storage, and disposal of this compound.

Chemical Safety Overview

Dibromochloronitromethane is classified as a hazardous substance. It is harmful if inhaled, causes skin irritation, and poses a risk of serious eye damage. Adherence to strict safety protocols is crucial to mitigate these risks.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **Dibromochloronitromethane**.

Equipment	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield.[1]	To protect against splashes and vapors that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact which can cause irritation.
Respiratory Protection	Use only in a well-ventilated area, preferably under a chemical fume hood.[1] If vapors or aerosols are generated, a NIOSH-approved respirator is required.[2]	To avoid inhalation of harmful vapors.[2]
Protective Clothing	Laboratory coat, long pants, and closed-toe shoes.	To minimize skin exposure.

Quantitative Data Summary

Property	Value	Source
Melting Point	-88 °C (-126 °F)	
Boiling Point	68 °C (154 °F)	
Density	1.991 g/cm ³ at 25 °C (77 °F)	

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **Dibromochloronitromethane** from acquisition to disposal.

Preparation and Engineering Controls

- Ventilation: Always handle **Dibromochloronitromethane** in a well-ventilated area. A certified chemical fume hood is mandatory for all procedures that may generate vapors or aerosols.

- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and in good working order.[\[3\]](#)
- Gather Materials: Before starting, ensure all necessary PPE and handling equipment (e.g., compatible containers, pipettes) are available.

Handling the Chemical

- Don PPE: Put on all required personal protective equipment as outlined in the table above.
- Avoid Inhalation and Contact: Do not breathe vapors or mists. Avoid contact with skin and eyes.
- Dispensing: When transferring the chemical, do so carefully to avoid splashes.
- Labeling: All containers holding **Dibromochloronitromethane** must be clearly and accurately labeled with the chemical name and associated hazards.

Storage

- Container: Keep the container tightly closed when not in use.[\[1\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#) The storage area should be locked up or accessible only to authorized personnel.[\[1\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and metals.[\[1\]](#)

Spill and Emergency Procedures

- Small Spills: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal.[\[3\]](#)
- Large Spills: Evacuate the area and prevent entry. If it is safe to do so, contain the spill. Do not allow the chemical to enter drains.
- First Aid:

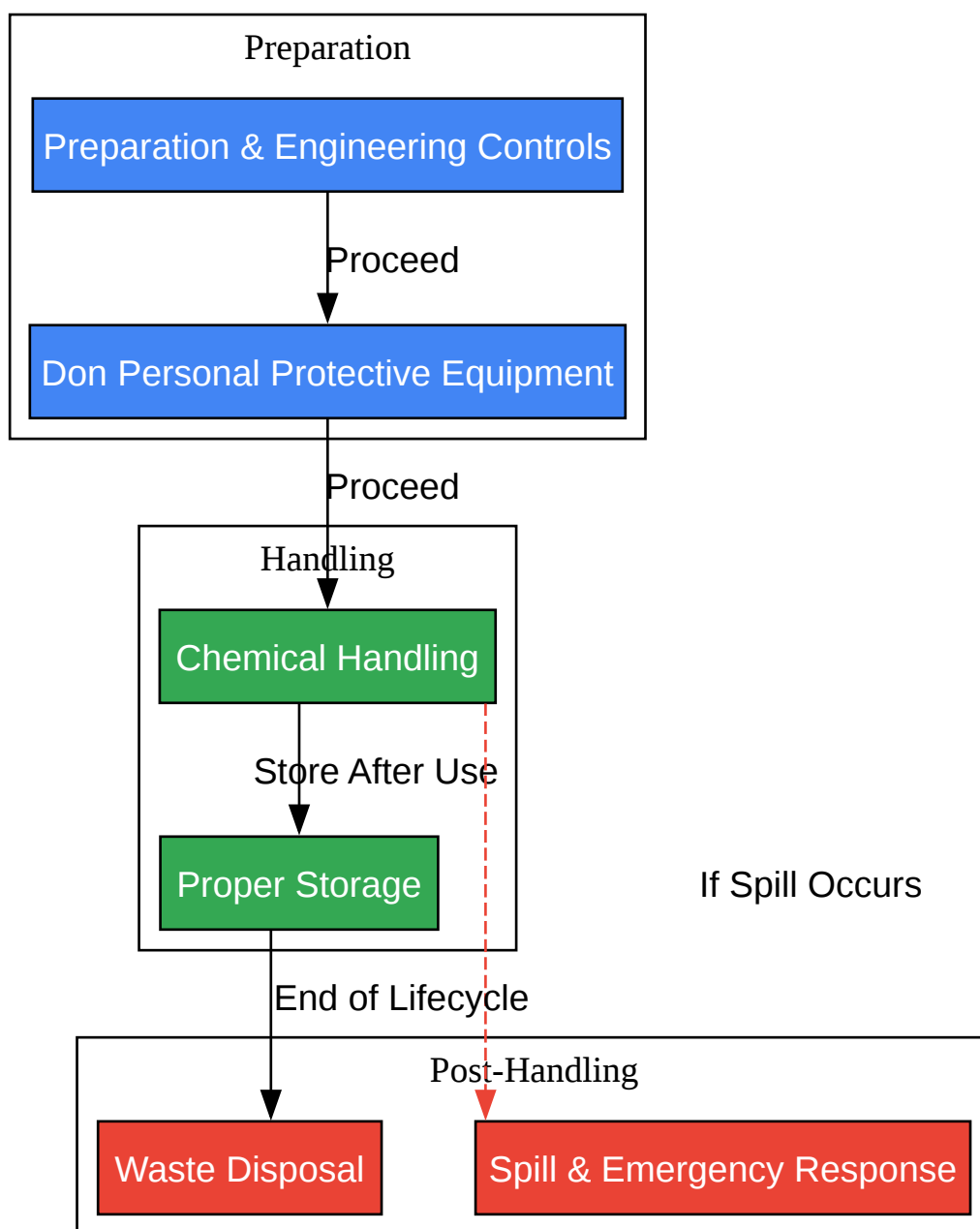
- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#) Remove contaminated clothing.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)[\[3\]](#)

Disposal Plan

- Waste Collection: Collect all waste containing **Dibromochloronitromethane** in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the chemical and its container in accordance with all local, state, and federal regulations. This should be done through an approved waste disposal plant.[\[1\]](#) Do not dispose of it down the drain.

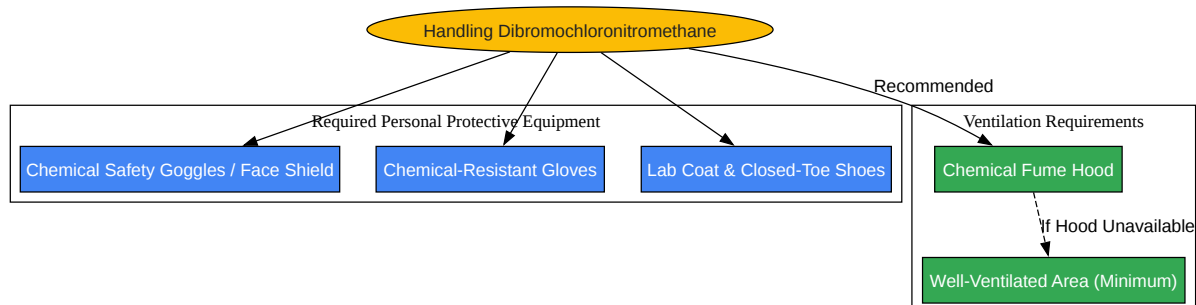
Visualized Workflows

The following diagrams illustrate the key procedural and logical relationships for handling **Dibromochloronitromethane**.



[Click to download full resolution via product page](#)

Caption: Operational workflow for handling **Dibromochloronitromethane**.



[Click to download full resolution via product page](#)

Caption: Logical relationship of required PPE and ventilation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Dibromochloronitromethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120692#personal-protective-equipment-for-handling-dibromochloronitromethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com